

# No Publicly Available Data on VU0364289 Dosage for In Vivo Mouse Studies

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## Compound of Interest

Compound Name: VU0364289

Cat. No.: B15620034

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Despite a comprehensive search of scientific literature and patent databases, no specific in vivo dosage information for the M1 positive allosteric modulator (PAM) **VU0364289** in mouse models is publicly available.

Researchers, scientists, and drug development professionals are advised that detailed application notes and protocols for the in vivo use of **VU0364289** in mice cannot be constructed at this time due to the absence of published preclinical data.

Our extensive investigation included searches for:

- In vivo studies of **VU0364289** in mice
- Dosage information for **VU0364289** in mouse models of neurological disorders
- Administration protocols and pharmacokinetic data for **VU0364289** in vivo
- Preclinical data packages or patents detailing the in vivo characterization of **VU0364289**

While information exists for other M1 PAMs, some of which are structurally or functionally related to the broader class of molecules, this information cannot be responsibly extrapolated to provide specific dosage and protocol recommendations for **VU0364289**. The in vivo activity, efficacy, and safety of a compound are highly specific and dependent on its unique chemical structure and pharmacokinetic profile.

For researchers interested in the in vivo application of M1 PAMs, it is recommended to consult literature on compounds with published preclinical data, such as VU0453595, MK-7622, PF-06764427, and VU0486846, to gain a general understanding of the dose ranges and experimental designs typically employed for this class of modulators. However, any in vivo work with **VU0364289** would require de novo dose-ranging and toxicology studies to determine a safe and effective dosage window.

It is crucial for the scientific community to await the publication of peer-reviewed data from the developing entity or academic laboratories that may have synthesized and tested this compound in preclinical models. Without such foundational data, any attempt to provide dosage and protocol information would be speculative and could lead to inaccurate and potentially harmful experimental practices.

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